

Stability and Storage of 3-Bromo-1-methylpyrrolidine: A Technical Guide

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Compound of Interest

Compound Name: **3-Bromo-1-methylpyrrolidine**

Cat. No.: **B177663**

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Abstract

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **3-Bromo-1-methylpyrrolidine**. Based on currently available data and fundamental principles of organic chemistry, this document outlines the optimal storage practices, potential degradation pathways, and suggested methodologies for stability assessment. This guide is intended to ensure the integrity and purity of **3-Bromo-1-methylpyrrolidine** for research and development applications.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Bromo-1-methylpyrrolidine** is presented in Table 1. This data is essential for understanding the compound's behavior and for designing appropriate storage and handling protocols.

Property	Value	Reference(s)
Molecular Formula	<chem>C5H10BrN</chem>	
Molecular Weight	164.04 g/mol	
Appearance	Yellow to brown liquid	
Boiling Point	153-159 °C	
Density	1.361 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.491	
Flash Point	54.4 °C (129.9 °F)	
pKa (Predicted)	8.53 ± 0.40	

Recommended Storage Conditions

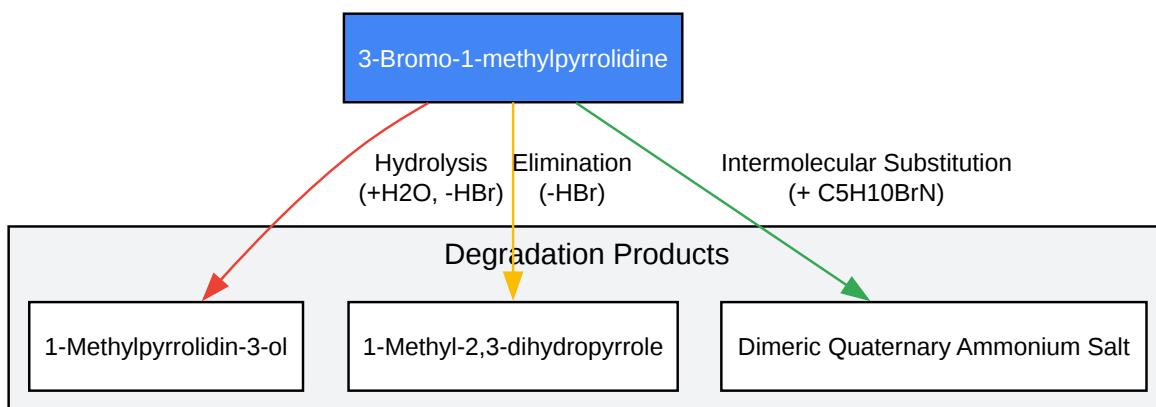
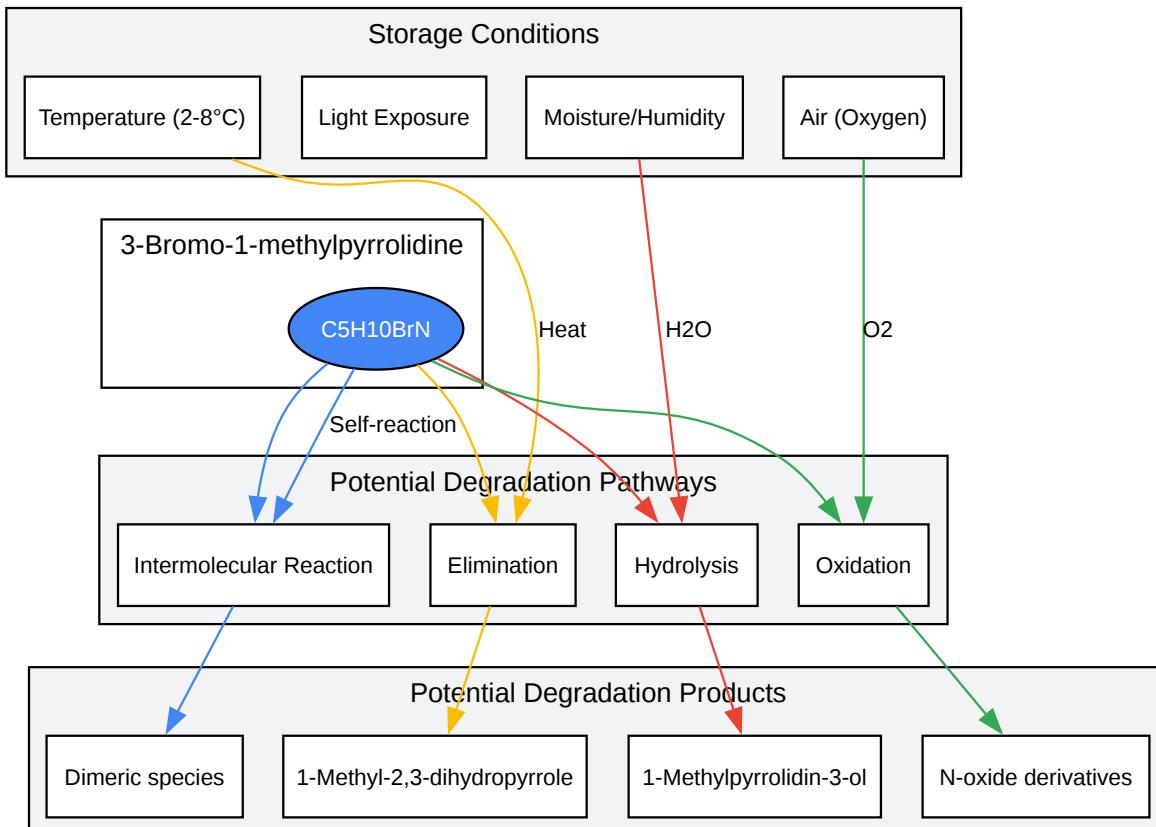
To maintain the chemical integrity of **3-Bromo-1-methylpyrrolidine**, it is crucial to adhere to the storage conditions summarized in Table 2. These recommendations are derived from safety data sheets and product information from various chemical suppliers.

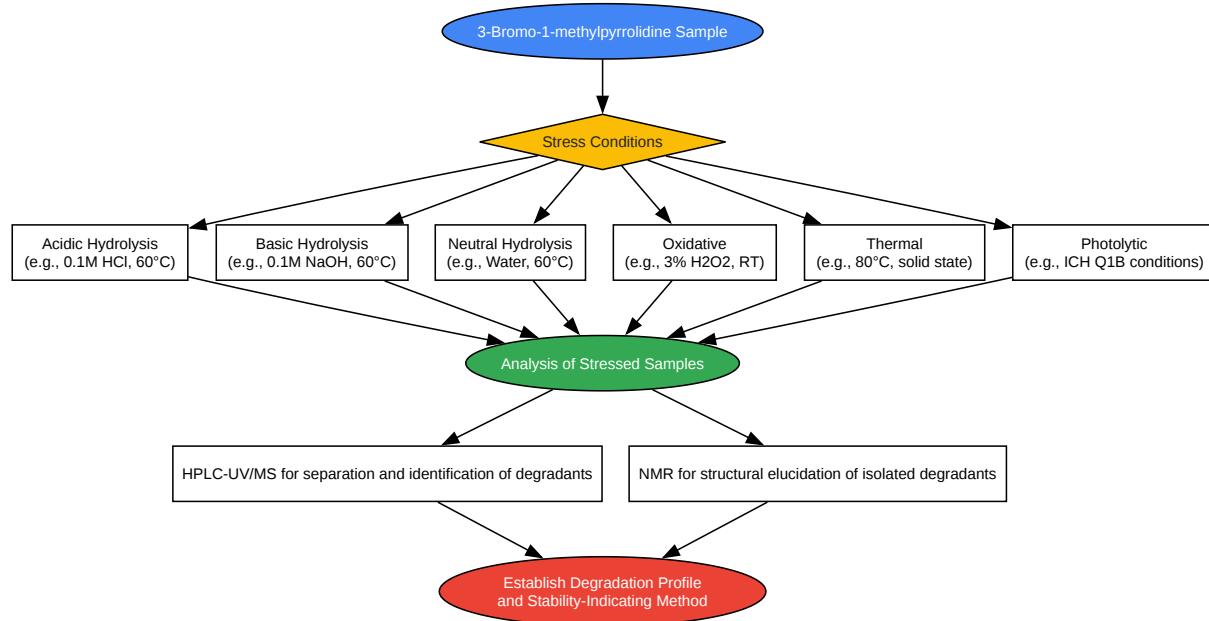
Parameter	Recommended Condition	Rationale	Reference(s)
Temperature	Refrigerate (2-8°C)	To minimize thermal degradation and potential side reactions.	
Atmosphere	Store under an inert atmosphere (e.g., Nitrogen)	To prevent oxidation and reaction with atmospheric moisture.	
Container	Tightly closed container	To prevent evaporation and exposure to moisture and air.	
Environment	Dry, cool, and well-ventilated place	To ensure a stable storage environment and prevent accumulation of flammable vapors.	
Light Exposure	Protect from light	Although not explicitly stated in all sources, protection from light is a general best practice for halogenated organic compounds to prevent photolytic degradation.	
Incompatible Materials	Strong oxidizing agents, strong acids	To avoid vigorous and potentially hazardous reactions.	

Potential Degradation Pathways

While specific degradation studies for **3-Bromo-1-methylpyrrolidine** are not readily available in the public domain, its structure as a secondary alkyl bromide and a tertiary amine suggests several potential degradation pathways. Understanding these pathways is critical for developing stability-indicating analytical methods and for predicting potential impurities.

A logical workflow for investigating the stability of **3-Bromo-1-methylpyrrolidine** is depicted below.





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